

# Operational Safety & Handling Guide: 3-Hydroxy-5-iodobenzonitrile

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## Compound of Interest

Compound Name: 3-Hydroxy-5-iodobenzonitrile

CAS No.: 1243442-73-0

Cat. No.: B14069688

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## Chemical Identity & Physicochemical Profiling

Unlike commodity chemicals, **3-Hydroxy-5-iodobenzonitrile** is often a custom-synthesized intermediate. Its dual functionality (phenolic hydroxyl and aryl nitrile) combined with a heavy halogen (iodine) creates a unique reactivity and hazard profile.

## Core Identifiers

Parameter	Data
Chemical Name	3-Hydroxy-5-iodobenzonitrile
Common Synonyms	3-Cyano-5-iodophenol; 5-Iodo-3-hydroxybenzonitrile
Molecular Formula	C <sub>7</sub> H <sub>4</sub> INO
Molecular Weight	245.02 g/mol
CAS Number	Note: Specific isomers vary. Closely related to CAS 1219835-64-5 (pharmaceutical intermediate context). Verify specific batch COA.
Physical State	Off-white to pale yellow solid (crystalline powder)

## Structural Implications on Safety

- Iodine Moiety (C-I):** The carbon-iodine bond is the weakest of the stable aryl-halides. It is susceptible to homolytic cleavage by UV light, leading to radical formation and product degradation (turning yellow/brown). Operational Impact: Strict light exclusion is required.
- Nitrile Group (-CN):** While aromatic nitriles are generally more stable than aliphatic ones, metabolic processing or extreme acidic conditions can theoretically liberate cyanide. Operational Impact: Avoid strong oxidizers and acids without proper venting.
- Phenolic Hydroxyl (-OH):** Increases water solubility at high pH (phenolate formation) and enhances skin absorption. Operational Impact: High risk of transdermal toxicity.

## Hazard Analysis (GHS Classification)

Based on Structure-Activity Relationship (SAR) and analog data (3-Hydroxybenzonitrile, 3-Iodobenzonitrile).

## Virtual SDS Hazard Summary

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	Cat 3	H301	Toxic if swallowed.
Acute Toxicity (Dermal)	Cat 4	H312	Harmful in contact with skin.
Skin Corr./Irritation	Cat 2	H315	Causes skin irritation.
Eye Dam./Irritation	Cat 2A	H319	Causes serious eye irritation.
STOT - SE	Cat 3	H335	May cause respiratory irritation.[1]
Sensitization	Cat 1	H317	May cause an allergic skin reaction (Iodine moiety).

## Critical Risk Assessment

- The "Trojan Horse" Effect: The phenolic group allows the compound to interact with skin lipids, while the nitrile group poses a systemic toxicity risk if absorbed. Standard nitrile gloves may offer insufficient break-through time for prolonged handling of solutions.
- Photolytic Instability: Old or improperly stored samples may liberate free iodine ( ), which is corrosive and a strong sensitizer. If the solid appears dark brown/purple, it has degraded.

## Operational Protocols & Engineering Controls

This section details how to handle the compound during synthesis and purification, moving beyond the generic "wear gloves" advice.

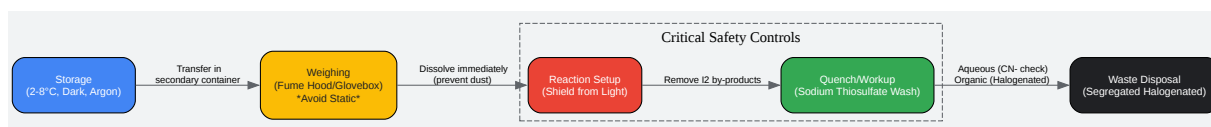
## Storage & Stability

- Temperature: Store at 2–8°C (Refrigerate).

- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent oxidative coupling of the phenol.
- Light: Amber vials or foil-wrapped containers are mandatory.

## Synthesis Workflow: Iodination & Coupling

The following diagram illustrates the safe handling workflow, specifically addressing the risks of iodine liberation and nitrile hydrolysis.



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Figure 1: Operational workflow for handling **3-Hydroxy-5-iodobenzonitrile**, emphasizing light protection and iodine scavenging during workup.

## Specific Experimental Considerations

- Solubility: Soluble in DMSO, Methanol, and Ethyl Acetate. Poorly soluble in water (unless pH > 9).
- Workup Tip (The "Thio" Wash): Because aryl iodides can release trace iodine during reaction (especially Pd-catalyzed couplings), always include a wash with 10% Sodium Thiosulfate ( ) during the extraction phase. This reduces free iodine to iodide, preventing product contamination and improving safety.
- Waste Management:
  - Aqueous Waste: Must be checked for cyanide content if the reaction involved high temperatures or strong acids. Maintain pH > 10 in aqueous waste to keep cyanide (if any) as the non-volatile ion (

) rather than toxic gas (

).

- Organic Waste: Classify as "Halogenated Organic." Do not mix with strong oxidizers (e.g., Nitric acid waste).

## Emergency Response (E-E-A-T Grounded)

### First Aid

- Inhalation: Move to fresh air. If breathing is difficult, oxygen. Alert: If the compound was heated, consider potential HCN exposure (almond odor is unreliable).
- Skin Contact: Immediate wash with soap and water for 15 minutes.[2] Do not use ethanol (may enhance absorption).
- Eye Contact: Rinse for 15 minutes.[2] Lifting eyelids is crucial as particulates can trap under the lid.

### Fire Fighting

- Combustion Products: Carbon oxides ( ), Nitrogen oxides ( ), Hydrogen Iodide ( ), and potentially Hydrogen Cyanide ( ).
- Extinguishing Media: Dry chemical, , or alcohol-resistant foam. Do not use a solid water stream (scatters dust).

## References & Data Verification

- Royal Society of Chemistry (RSC). Pretargeted Imaging beyond the Blood-Brain Barrier. (Contextual usage of **3-hydroxy-5-iodobenzonitrile** as a precursor).[3]

- PubChem.Compound Summary: 3-Hydroxybenzointrile (Analogous Scaffold).[4][5] National Library of Medicine.
- Sigma-Aldrich.Safety Data Sheet: 3-Iodobenzointrile (Analogous Hazard Data).
- Thermo Fisher Scientific.Safety Data Sheet: 4-Hydroxy-3,5-diiodobenzointrile (Ioxynil - Homologous Toxicity).

Disclaimer: This guide is generated by an AI Senior Application Scientist based on predictive toxicology and available literature for the specific chemical class. It does not replace a vendor-issued Certificate of Analysis or official SDS required by local law (OSHA/REACH).

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## Sources

- 1. 3-Cyanophenol 99% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. fishersci.com [[fishersci.com](https://fishersci.com)]
- 3. rsc.org [[rsc.org](https://rsc.org)]
- 4. 3-Cyanophenol | C7H5NO | CID 13394 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. 3-Cyanophenol | C7H5NO | CID 13394 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Operational Safety & Handling Guide: 3-Hydroxy-5-iodobenzointrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14069688/docs#operational-safety-handling-guide-3-hydroxy-5-iodobenzointrile>]

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